

Essential Safety and Operational Guide for Handling Cabamiquine

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Compound of Interest

Compound Name: Cabamiquine

Cat. No.: B607003

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This document provides immediate and essential safety, handling, and disposal information for **Cabamiquine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure a safe laboratory environment and maintain compound integrity.

Hazard Identification and Safety Precautions

Cabamiquine requires careful handling due to its potential health hazards. The following table summarizes its classification under the Globally Harmonized System (GHS).[1]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Precautionary Statements:

- **Prevention:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only in a well-ventilated area. Wear protective gloves, protective clothing, and eye/face protection.[1]
- **Response:** In case of exposure, follow the first aid measures outlined in Section 3.
- **Storage:** Store in a well-ventilated place. Keep container tightly closed.
- **Disposal:** Dispose of contents/container in accordance with local, regional, national, and international regulations.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Cabamiquine** to minimize exposure.

PPE Type	Specification	Rationale
Hand Protection	Two pairs of chemotherapy-grade nitrile or neoprene gloves.[2][3]	Protects against skin irritation and absorption. Double-gloving is recommended for handling hazardous drugs.[3]
Body Protection	A disposable, long-sleeved, impervious gown.[2][3]	Prevents skin contact with the compound.
Eye and Face Protection	Safety goggles and a face shield.[2]	Protects against splashes and aerosol inhalation.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form outside of a certified fume hood or biological safety cabinet to avoid respiratory tract irritation.[1][4]	Prevents inhalation of the powdered compound.

First Aid Measures

Immediate action is crucial in the event of exposure to **Cabamiquine**.

Exposure Route	First Aid Procedure
If Inhaled	Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention. [1]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. Seek immediate medical attention. [1]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]

Handling and Storage

Safe Handling:

- Work in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- An accessible safety shower and eye wash station must be available.[\[1\]](#)

Storage:

- For long-term storage, keep **Cabamiquine** at -80°C for up to 6 months.[\[5\]](#)
- For short-term storage, it can be kept at -20°C for up to 1 month.[\[5\]](#)

- Protect from light.[5]

Disposal Plan

Dispose of **Cabamiquine** and any contaminated materials as hazardous waste. Follow all federal, state, and local environmental regulations. It is strongly recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Protocols: Solution Preparation

The following protocols can be used to prepare **Cabamiquine** solutions.[5] If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[5]

Protocol	Solvent 1	Solvent 2	Solvent 3	Solvent 4	Final Solubility
1	10% DMSO	40% PEG300	5% Tween-80	45% Saline	≥ 2.5 mg/mL (5.40 mM)
2	10% DMSO	90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.40 mM)		
3	10% DMSO	90% Corn Oil	≥ 2.5 mg/mL (5.40 mM)		

Quantitative Data

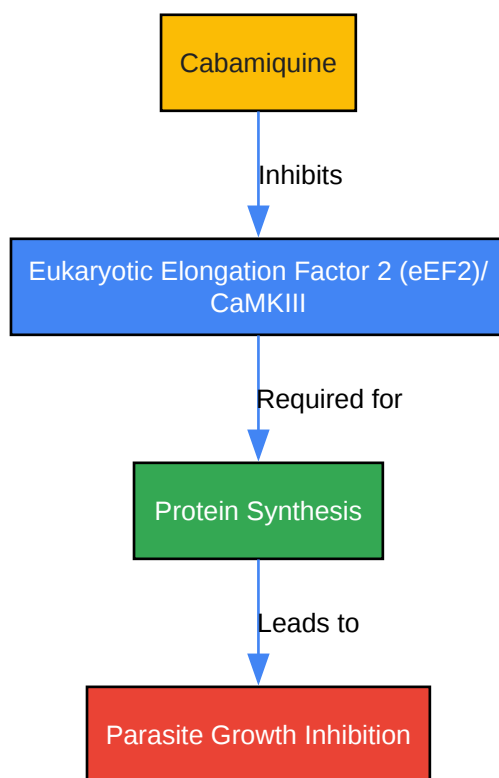
In Vitro Activity:[5]

Target	Metric	Value
P. falciparum 3D7	EC50	1.0 nM
P. falciparum 3D7	EC90	2.4 nM
P. falciparum 3D7	EC99	5.9 nM
WT-PfeEF2	EC50	2 nM

Pharmacokinetic Parameters in Mice (3 mg/kg, p.o.):^[5]

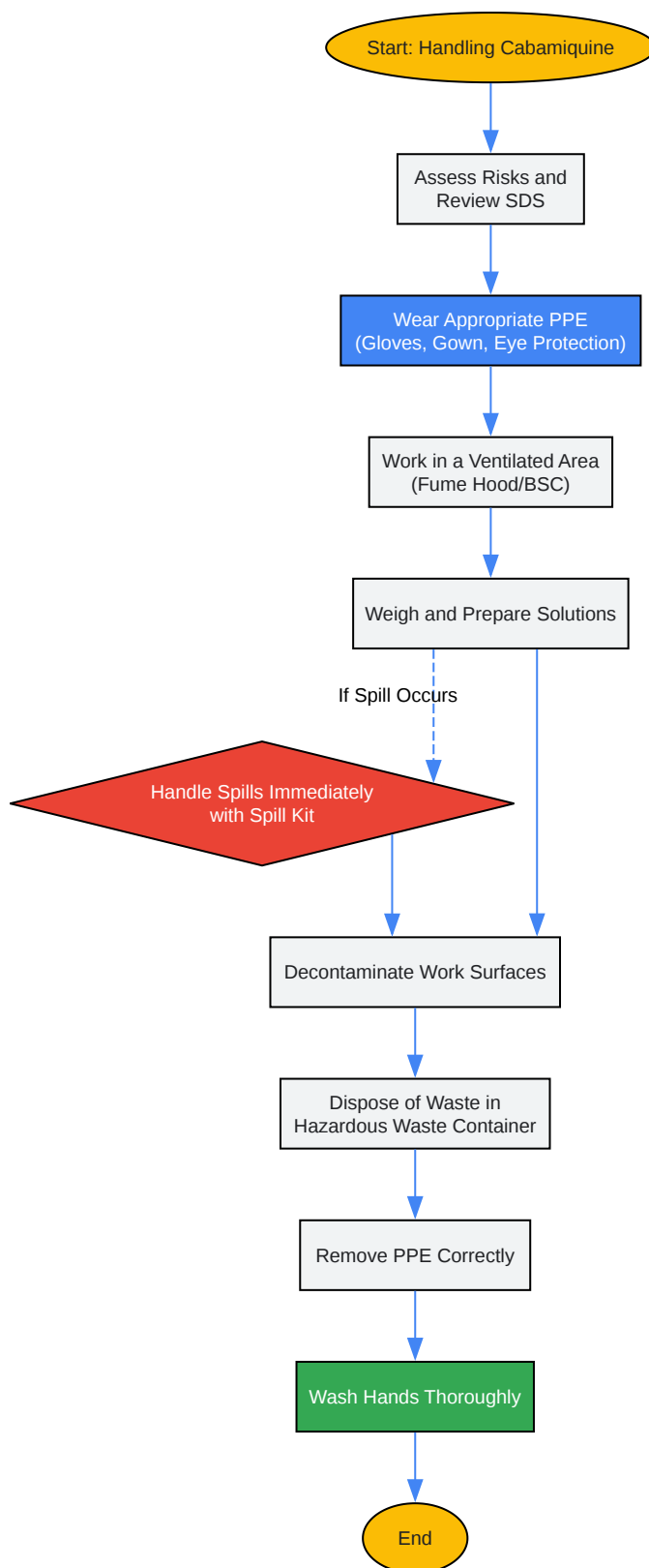
Parameter	Value
C _{max}	80 ng/mL
T _{max}	4 h
AUC	200542 ng·min/mL
Bioavailability (F%)	84%

Diagrams



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Caption: Mechanism of action of **Cabamiquine**.



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Caption: Safe handling workflow for **Cabamiquine**.

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